

"handling and storage guidelines for **1cP-MiPLA** in the lab"

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Compound of Interest

Compound Name: **1cP-MiPLA**

Cat. No.: **B15601257**

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Application Notes and Protocols for **1cP-MiPLA**

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: **1cP-MiPLA** is a research chemical and is not intended for human or veterinary use. All handling and experiments should be conducted by trained personnel in a controlled laboratory setting, in compliance with all applicable laws and regulations.

Introduction

1-Cyclopropionyl-N-methyl-N-isopropyllysergamide (**1cP-MiPLA**) is a novel semi-synthetic lysergamide, structurally related to MiPLA and LSD.^[1] As a research chemical, it is crucial to establish and adhere to standardized guidelines for its handling and storage to ensure the integrity of the compound, the safety of laboratory personnel, and the reproducibility of experimental results.^[2] These application notes provide detailed protocols and safety information for the laboratory use of **1cP-MiPLA**.

Chemical and Physical Properties

Property	Value	Reference
Formal Name	(8 β)-1-(cyclopropylcarbonyl)-9,10-didehydro-N,6-dimethyl-N-(1-methylethyl)-ergoline-8-carboxamide	[3]
CAS Number	3028950-74-2	[3]
Molecular Formula	C ₂₄ H ₂₉ N ₃ O ₂	[3]
Formula Weight	391.5 g/mol	[3]
Purity	$\geq 98\%$ (as analytical reference standard)	[3]
Formulation	Commonly available as a solution in acetonitrile or on blotter paper.[3][4]	

Storage and Stability

Proper storage is critical to maintain the stability and purity of **1cP-MiPLA**. The recommended storage conditions vary depending on the formulation.

Formulation	Storage Temperature	Light Conditions	Shelf Life
Solution in Acetonitrile	-20°C	Protect from light	≥ 2 years[3]
Blotter Paper	Cool, dry place	Protect from direct sunlight	Not specified
Solid (Crystalline)	Room temperature (short term)	Protect from light	Not specified

Note: For long-term storage of all forms, it is recommended to store in a tightly sealed container in a freezer at -20°C, protected from light and moisture.

Safety and Handling Precautions

1cP-MiPLA is a potent compound and should be handled with care. The following precautions are mandatory.

4.1 Personal Protective Equipment (PPE)

A full set of PPE must be worn at all times when handling **1cP-MiPLA**. This includes:

- Gloves: Nitrile or other appropriate chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: When handling the solid form or large quantities of the solution, a properly fitted respirator may be necessary.

4.2 Engineering Controls

- All handling of **1cP-MiPLA**, especially the solid form and concentrated solutions, should be performed in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)

4.3 Hazard Identification

The safety data sheet for **1cP-MiPLA** solution in acetonitrile indicates the following hazards:

- Flammability: Highly flammable liquid and vapor.[\[5\]](#) Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)
- Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[5\]](#) Causes serious eye irritation.[\[5\]](#)

4.4 First Aid Measures

- If Swallowed: Call a poison center or doctor if you feel unwell.[\[5\]](#)
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water.[\[5\]](#)

- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[5]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Experimental Protocols

5.1 Protocol for Preparation of Stock Solutions from Solid **1cP-MiPLA**

- Acclimatization: Allow the container of solid **1cP-MiPLA** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **1cP-MiPLA** solid using an analytical balance.
- Dissolution: Add the appropriate volume of a suitable solvent (e.g., acetonitrile, methanol, or DMSO) to the solid. Ensure the container is tightly sealed.
- Mixing: Vortex or sonicate the solution until the solid is completely dissolved.
- Storage: Store the stock solution in a tightly sealed, light-protected container at -20°C.

5.2 Protocol for Handling **1cP-MiPLA** Blotters

- Handling: Always use forceps or wear gloves when handling blotters to avoid direct skin contact.[4]
- Preparation for Experiments: If the experiment requires the **1cP-MiPLA** to be in solution, the blotter can be submerged in a known volume of the desired solvent and agitated to extract the compound. The efficiency of extraction may vary and should be validated analytically.
- Storage: Store unused blotters in their original packaging in a cool, dry, and dark place.[2]

Visualizations

6.1 Experimental Workflow for Safe Handling of **1cP-MiPLA**

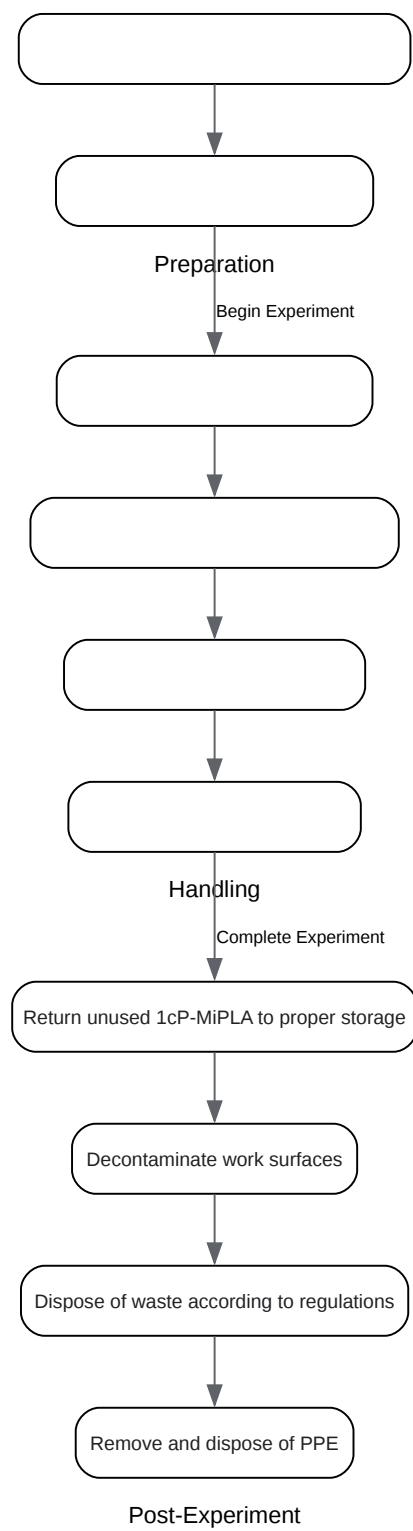


Figure 1: Safe Handling Workflow for 1cP-MiPLA

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Caption: Workflow for the safe handling of **1cP-MiPLA** in a laboratory setting.

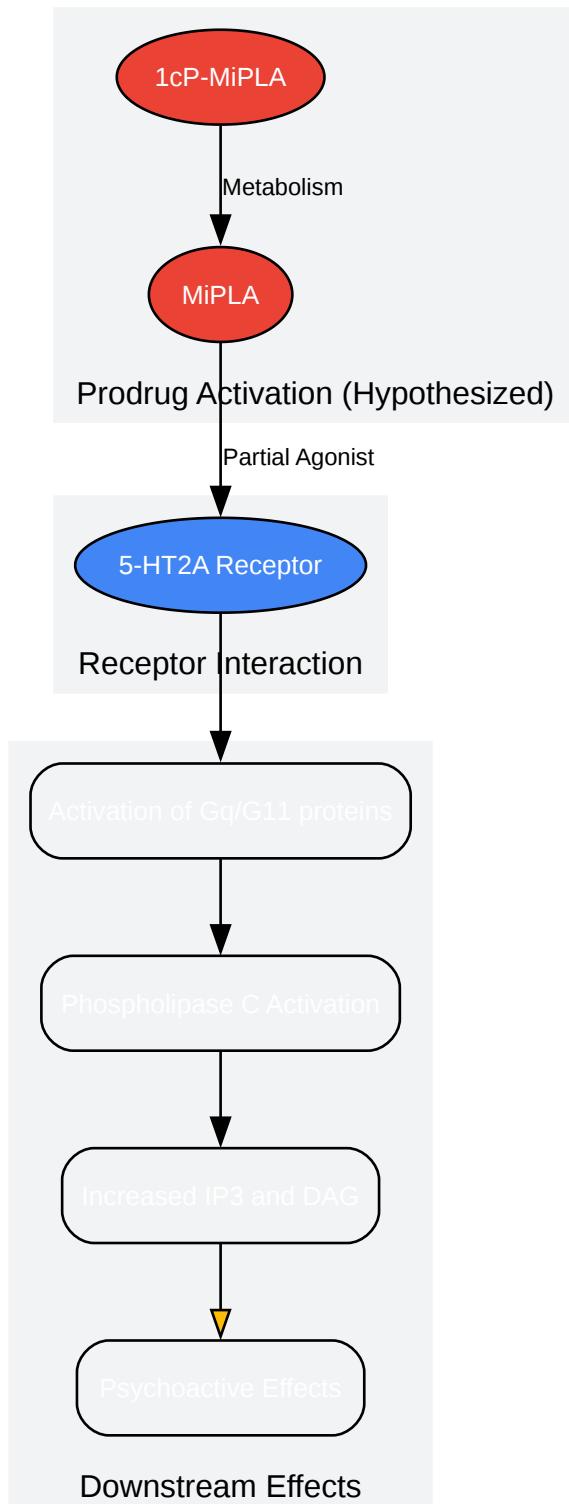
6.2 Postulated Signaling Pathway of **1cP-MiPLA**

Figure 2: Postulated Signaling Pathway

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